

# Enasidenib Mesylate solubility in DMSO and culture media

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## Compound of Interest

Compound Name: *Enasidenib Mesylate*

Cat. No.: *B607306*

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## Enasidenib Mesylate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **Enasidenib Mesylate** for experimental use.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Enasidenib Mesylate** in DMSO?

A1: **Enasidenib Mesylate** exhibits high solubility in Dimethyl Sulfoxide (DMSO). Multiple suppliers report a solubility of approximately 80-100 mg/mL in fresh, anhydrous DMSO.[1][2][3] To achieve this concentration, sonication may be recommended.[1] It is crucial to use newly opened or properly stored anhydrous DMSO, as moisture can significantly reduce the solubility of the compound.[3]

Q2: How soluble is **Enasidenib Mesylate** in aqueous solutions or cell culture media?

A2: **Enasidenib Mesylate** is practically insoluble in aqueous solutions across a physiological pH range (pH 1.2 and 7.4), with a reported solubility of  $\leq 74 \mu\text{g/mL}$ . [4] Direct dissolution in cell culture media is not recommended due to its low aqueous solubility. The standard practice is to first prepare a high-concentration stock solution in DMSO and then dilute it to the final desired concentration in the culture medium.

Q3: What is the recommended procedure for preparing a working solution of **Enasidenib Mesylate** for cell culture experiments?

A3: To prepare a working solution, first create a high-concentration stock solution in DMSO (e.g., 10 mM). This stock solution should then be serially diluted with either DMSO or the cell culture medium to an intermediate concentration before adding it to the final culture system. This gradual dilution helps prevent precipitation of the compound. For instance, to achieve a final concentration of 1  $\mu$ M in your cell culture, you can dilute a 10 mM DMSO stock solution to 1 mM with DMSO, and then add 2  $\mu$ L of the 1 mM solution to 2 mL of cell culture medium.[\[1\]](#)

Q4: Can I store the **Enasidenib Mesylate** stock solution?

A4: Yes, stock solutions of **Enasidenib Mesylate** in DMSO can be stored. For long-term storage, it is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles and store it at -80°C for up to a year or -20°C for up to one month.[\[3\]](#)[\[5\]](#)

## Solubility Data

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	$\geq 80 - 100$ mg/mL	$\sim 140.48 - 175.60$ mM	Sonication is recommended. Use fresh, anhydrous DMSO. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Aqueous Solutions (pH 1.2 - 7.4)	$\leq 0.074$ mg/mL	Not Applicable	Practically insoluble. <a href="#">[4]</a>
Water	0.0235 mg/mL	Not Applicable	

## Experimental Protocols

### Protocol for Preparation of Enasidenib Mesylate Stock and Working Solutions for In Vitro Cell Culture Experiments

- Materials:
  - **Enasidenib Mesylate** powder
  - Anhydrous, sterile DMSO
  - Sterile microcentrifuge tubes
  - Sterile, pyrogen-free pipette tips
  - Vortex mixer
  - Sonicator (optional, but recommended)
  - Appropriate cell culture medium
- Preparation of 10 mM Stock Solution in DMSO:
  - Calculate the required amount of **Enasidenib Mesylate** powder for your desired volume of 10 mM stock solution (Molecular Weight: 569.48 g/mol ).
  - Aseptically weigh the **Enasidenib Mesylate** powder and transfer it to a sterile microcentrifuge tube.
  - Add the calculated volume of anhydrous, sterile DMSO to the tube.
  - Vortex the solution thoroughly for several minutes to aid dissolution.
  - If the compound does not fully dissolve, sonicate the solution at a low frequency until it becomes clear.<sup>[1]</sup>
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.<sup>[3][5]</sup>
- Preparation of Working Solution in Cell Culture Medium:
  - Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.

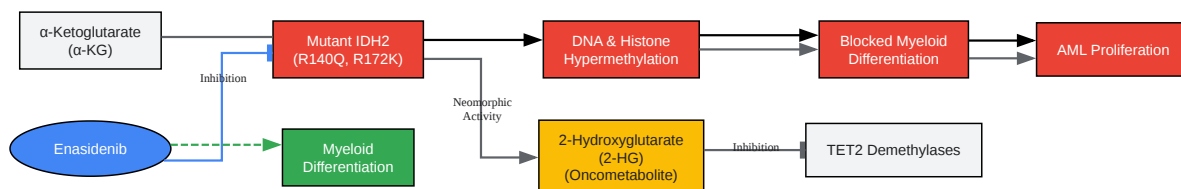
- Perform a serial dilution of the stock solution to an intermediate concentration using either DMSO or your cell culture medium. This is a critical step to prevent precipitation. For example, dilute the 10 mM stock 1:10 in sterile culture medium to get a 1 mM intermediate solution.
- Add the appropriate volume of the intermediate solution to your cell culture plates containing the final volume of medium to achieve the desired final concentration (e.g., 1  $\mu$ M, 10  $\mu$ M).
- Gently mix the contents of the well or plate to ensure even distribution of the compound.
- Important: The final concentration of DMSO in the cell culture should be kept low (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity. Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in culture medium	The compound's low aqueous solubility. Adding a high concentration of the DMSO stock directly to the aqueous medium can cause it to crash out of solution.	Perform serial dilutions of the DMSO stock solution in the culture medium. For example, prepare an intermediate dilution before making the final working solution.[1]
Inconsistent experimental results	Degradation of the compound due to improper storage or repeated freeze-thaw cycles of the stock solution.	Aliquot the stock solution into single-use volumes and store them at -80°C. Avoid repeated freezing and thawing.[3]
Inaccurate initial concentration of the stock solution.	Ensure the Enasidenib Mesylate powder is accurately weighed and completely dissolved in DMSO. Use of sonication can aid in complete dissolution.[1]	
Cell toxicity observed in control group	High concentration of DMSO in the final culture medium.	Ensure the final concentration of DMSO in your experiments is non-toxic to your specific cell line (typically $\leq 0.5\%$ ). Always include a vehicle control (cells treated with the same concentration of DMSO as the experimental group).

## Visualizations

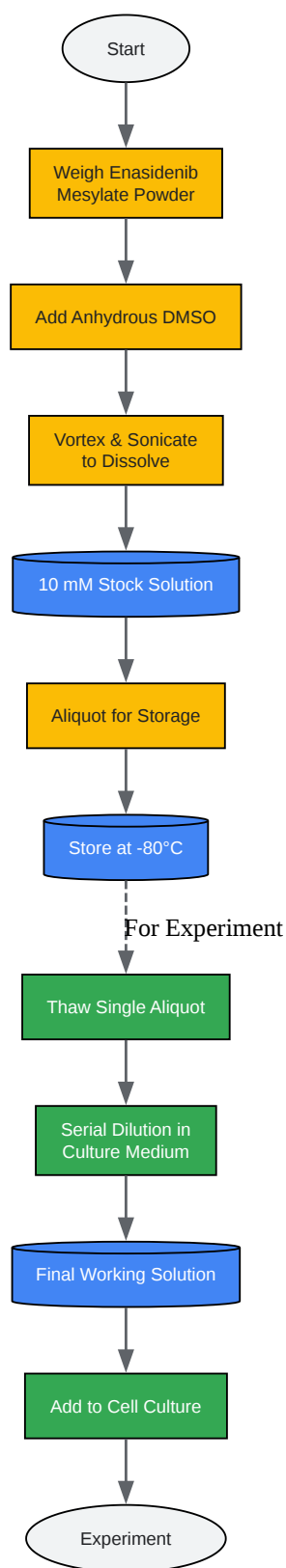
### Signaling Pathway of Enasidenib



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Caption: Enasidenib inhibits mutant IDH2, reducing 2-HG and restoring myeloid differentiation.

## Experimental Workflow for Enasidenib Solution Preparation



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Caption: Workflow for preparing **Enasidenib Mesylate** stock and working solutions.

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## References

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